

An In-depth Technical Guide to N-(3,4-Dimethylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3,4-Dimethylphenyl)acetamide

Cat. No.: B181777

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Abstract

N-(3,4-Dimethylphenyl)acetamide, a member of the acetanilide family, is a small organic molecule with potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive review of the available scientific literature on its synthesis, physicochemical properties, and potential biological activities. While direct biological data for **N-(3,4-Dimethylphenyl)acetamide** is limited, this document explores the known activities of structurally related compounds to propose potential avenues for future research. Detailed experimental protocols for its synthesis and hypothetical biological evaluation are presented, alongside spectral data and a proposed signaling pathway for further investigation.

Introduction

N-(3,4-Dimethylphenyl)acetamide, also known as 3',4'-dimethylacetanilide, is an aromatic amide with the chemical formula $C_{10}H_{13}NO$.^[1] Its structure consists of a 3,4-dimethylphenyl group attached to the nitrogen of an acetamide moiety. The presence of the dimethylphenyl group and the amide linkage suggests potential for various intermolecular interactions, making it a molecule of interest for further investigation in drug discovery and chemical synthesis. This guide aims to consolidate the current knowledge on **N-(3,4-Dimethylphenyl)acetamide** and to provide a framework for future research endeavors.

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral data for **N-(3,4-Dimethylphenyl)acetamide** is presented in the tables below.

Table 1: Physicochemical Properties of **N-(3,4-Dimethylphenyl)acetamide**

Property	Value	Reference
CAS Number	2198-54-1	[1]
Molecular Formula	C ₁₀ H ₁₃ NO	[1]
Molecular Weight	163.22 g/mol	
Appearance	White to off-white solid	
Melting Point	97-99 °C	
Boiling Point	323.8 °C (predicted)	
Solubility	Soluble in ethanol, acetone, and ethyl acetate. Sparingly soluble in water.	

Table 2: Spectral Data of **N-(3,4-Dimethylphenyl)acetamide**

Spectrum Type	Key Peaks/Shifts	Reference
¹ H NMR (CDCl ₃)	δ ~7.3-6.9 (m, 3H, Ar-H), 2.2 (s, 6H, 2x Ar-CH ₃), 2.1 (s, 3H, COCH ₃), ~7.5 (br s, 1H, NH)	[2]
IR (KBr)	~3280 cm ⁻¹ (N-H stretch), ~1660 cm ⁻¹ (C=O stretch, Amide I), ~1550 cm ⁻¹ (N-H bend, Amide II)	

Synthesis of N-(3,4-Dimethylphenyl)acetamide

The synthesis of **N-(3,4-Dimethylphenyl)acetamide** is typically achieved through the acetylation of 3,4-dimethylaniline. While a specific detailed protocol from the frequently cited work of Shilpa and Gowda (2007) could not be retrieved in its entirety, a general and reliable method is provided below.

Experimental Protocol: Acetylation of 3,4-Dimethylaniline

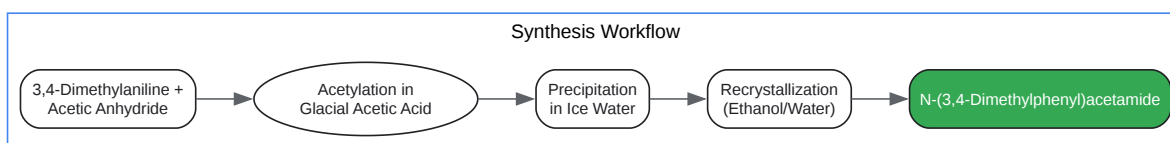
Materials:

- 3,4-Dimethylaniline
- Acetic anhydride
- Glacial acetic acid (as solvent)
- Ice
- Distilled water
- Ethanol (for recrystallization)
- Standard laboratory glassware (round-bottom flask, condenser, beaker, Büchner funnel)
- Stirring apparatus
- Heating mantle

Procedure:

- In a 100 mL round-bottom flask, dissolve 3,4-dimethylaniline (1 equivalent) in a minimal amount of glacial acetic acid.
- To the stirred solution, slowly add acetic anhydride (1.1 equivalents) dropwise. The reaction is exothermic, and the flask may be cooled in an ice bath to maintain a temperature of 20-25°C.
- After the addition is complete, continue stirring the mixture at room temperature for 1 hour.

- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Pour the reaction mixture into a beaker containing crushed ice (~50 g) with constant stirring.
- The crude **N-(3,4-Dimethylphenyl)acetamide** will precipitate as a solid.
- Collect the solid by vacuum filtration using a Büchner funnel and wash thoroughly with cold distilled water.
- Purify the crude product by recrystallization from a hot ethanol-water mixture to yield pure **N-(3,4-Dimethylphenyl)acetamide** as white crystals.
- Dry the purified product in a desiccator.



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Synthesis workflow for **N-(3,4-Dimethylphenyl)acetamide**.

Biological Activity and Potential Applications

Direct experimental evidence for the biological activity of **N-(3,4-Dimethylphenyl)acetamide** is scarce in the public domain. However, the broader class of acetanilide derivatives has been explored for various pharmacological activities.

A study on a closely related derivative, N-(3,4-Dimethylphenyl)-2-((5-((naphthalen-2-ylloxy)methyl)-4-phenyl-4H-1,2,4-triazol-3-yl)thio)acetamide, demonstrated inhibitory activity against acetylcholinesterase (AChE), an enzyme implicated in Alzheimer's disease. This derivative exhibited an IC_{50} value of $0.778 \pm 0.43 \mu\text{M}$. This finding suggests that the **N-(3,4-**

dimethylphenyl)acetamide scaffold may serve as a valuable starting point for the design of novel enzyme inhibitors.

Given the structural similarities to other biologically active acetanilides, it is plausible that **N-(3,4-Dimethylphenyl)acetamide** could exhibit other activities such as analgesic, anti-inflammatory, or cytotoxic effects. Further investigation is warranted to explore these possibilities.

Proposed Experimental Protocols for Biological Evaluation

To elucidate the potential biological activities of **N-(3,4-Dimethylphenyl)acetamide**, the following standard in vitro assays are proposed.

In Vitro Cytotoxicity Screening (MTT Assay)

This assay determines the effect of the compound on the metabolic activity of cancer cell lines, providing an indication of its cytotoxic potential.

Materials:

- Human cancer cell lines (e.g., HeLa, MCF-7, A549)
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin-streptomycin
- **N-(3,4-Dimethylphenyl)acetamide**
- Dimethyl sulfoxide (DMSO)
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution (5 mg/mL in PBS)
- 96-well plates
- Microplate reader

Procedure:

- Seed cancer cells into 96-well plates at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Prepare a stock solution of **N-(3,4-Dimethylphenyl)acetamide** in DMSO and make serial dilutions in culture medium.
- Treat the cells with various concentrations of the compound and a vehicle control (DMSO) for 48 hours.
- Add MTT solution to each well and incubate for 4 hours.
- Remove the medium and dissolve the formazan crystals in DMSO.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability and determine the IC₅₀ value.

Acetylcholinesterase (AChE) Inhibition Assay

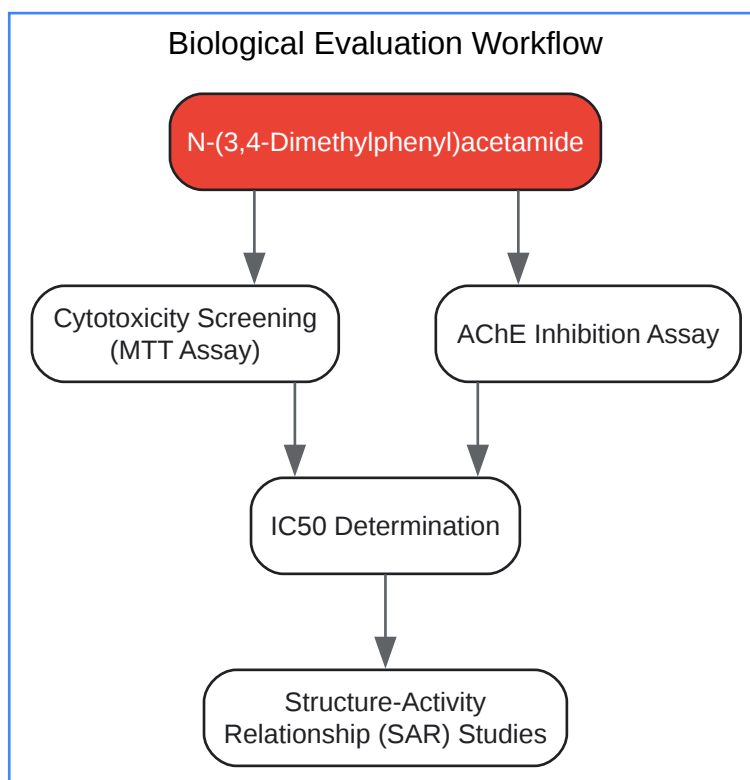
This assay will assess the compound's ability to inhibit the activity of the AChE enzyme, based on the promising results of its derivative.

Materials:

- Acetylcholinesterase (from electric eel)
- Acetylthiocholine iodide (ATCI)
- 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB)
- Phosphate buffer (pH 8.0)
- **N-(3,4-Dimethylphenyl)acetamide**
- 96-well plates
- Microplate reader

Procedure:

- In a 96-well plate, add phosphate buffer, DTNB solution, and the test compound at various concentrations.
- Add the AChE enzyme solution to each well and incubate for 15 minutes at 25°C.
- Initiate the reaction by adding the substrate, ATCI.
- Measure the absorbance at 412 nm at regular intervals for 10 minutes.
- Calculate the rate of reaction and determine the percentage of enzyme inhibition.
- Calculate the IC₅₀ value of the compound.

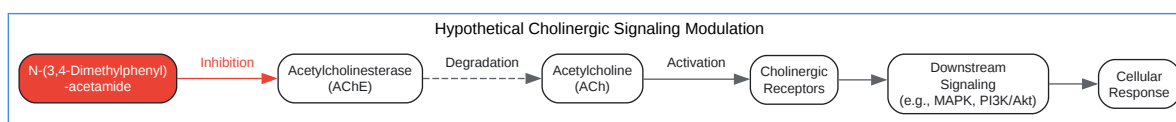


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Proposed workflow for the biological evaluation of the compound.

Hypothetical Signaling Pathway Modulation

Based on the potential AChE inhibitory activity, **N-(3,4-Dimethylphenyl)acetamide** could modulate cholinergic signaling pathways. In a hypothetical scenario, inhibition of AChE would lead to an increase in the concentration of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission. This could have downstream effects on various signaling cascades.



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Hypothetical signaling pathway for **N-(3,4-Dimethylphenyl)acetamide**.

Disclaimer: The proposed signaling pathway is hypothetical and based on the potential AChE inhibitory activity. Further experimental validation is required to confirm this mechanism.

Conclusion

N-(3,4-Dimethylphenyl)acetamide is a readily synthesizable compound with physicochemical properties that make it an interesting candidate for further investigation in medicinal chemistry. While direct evidence of its biological activity is limited, the known activity of a close derivative suggests that it may possess enzyme inhibitory properties. The experimental protocols and proposed workflows in this guide provide a solid foundation for future research to unlock the full potential of this molecule. Further studies are essential to determine its biological activities, mechanism of action, and potential therapeutic applications.

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